

Essential Safety and Logistical Information for Handling A-1165442

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Compound of Interest

Compound Name: A-1165442

Cat. No.: B10800525

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Disclaimer: No specific Safety Data Sheet (SDS) for **A-1165442** was located. The following guidance is based on general best practices for handling potent, non-volatile, small-molecule research compounds. Researchers must exercise caution and adhere to their institution's specific safety protocols.

This document provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **A-1165442**. It includes operational and disposal plans to ensure the safe and effective use of this compound in a laboratory setting.

Personal Protective Equipment (PPE)

Given that **A-1165442** is a potent TRPV1 antagonist, appropriate PPE is crucial to prevent accidental exposure. The following table summarizes the recommended PPE for various laboratory operations involving this compound.

Operation	Recommended Personal Protective Equipment (PPE)
Weighing and Aliquoting (Solid Form)	- Nitrile gloves (double-gloving recommended)- Laboratory coat- Safety glasses with side shields or safety goggles- Particulate respirator (e.g., N95 or P100)
Solution Preparation and Handling	- Nitrile gloves- Laboratory coat- Safety glasses with side shields or safety goggles- Work within a certified chemical fume hood
General Laboratory Use	- Nitrile gloves- Laboratory coat- Safety glasses

Operational Plan: From Receipt to Disposal

A systematic approach to handling **A-1165442** is essential for safety and research integrity.

2.1. Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials. Recommended storage temperatures are -20°C for up to one year or -80°C for up to two years.[\[1\]](#)
- Inventory: Maintain a detailed log of the compound's location, quantity, and usage.

2.2. Experimental Protocols: Solution Preparation

A-1165442 is typically dissolved in a suitable solvent for in vitro and in vivo studies. The following are example protocols for preparing solutions.

Protocol 1: Aqueous Formulation

- Prepare a stock solution of **A-1165442** in 100% DMSO.
- For the working solution, add the DMSO stock to a vehicle of 40% PEG300, 5% Tween-80, and 45% Saline.

- Ensure the final concentration of DMSO is 10% or less.
- If precipitation occurs, gentle warming and/or sonication can be used to aid dissolution.

Protocol 2: Oil-Based Formulation

- Prepare a stock solution of **A-1165442** in 100% DMSO.
- For the working solution, add the DMSO stock to corn oil.
- Ensure the final concentration of DMSO is 10% or less.

Quantitative Data Summary

Parameter	Value	Reference
Storage (Solid)	-20°C (1 year) or -80°C (2 years)	[1]
Purity	99.92%	
IC ₅₀ (human TRPV1)	9 nM	

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

3.1. Spill Cleanup

- Small Spills (Solid):
 - Wear appropriate PPE (double gloves, lab coat, safety goggles, and a particulate respirator).
 - Gently cover the spill with a damp paper towel to avoid raising dust.
 - Carefully wipe up the material, working from the outside in.
 - Place all contaminated materials into a sealed container for hazardous waste disposal.

- Clean the spill area with a suitable detergent and water.
- Small Spills (Liquid):
 - Wear appropriate PPE (double gloves, lab coat, safety goggles).
 - Contain the spill with absorbent material (e.g., spill pillows or pads).
 - Absorb the liquid and place the contaminated materials into a sealed container for hazardous waste disposal.
 - Clean the spill area with a suitable detergent and water.
- Large Spills:
 - Evacuate the immediate area.
 - Alert your institution's Environmental Health and Safety (EHS) department.
 - Prevent entry into the affected area until cleared by EHS personnel.

3.2. First Aid Measures

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention.

Disposal Plan

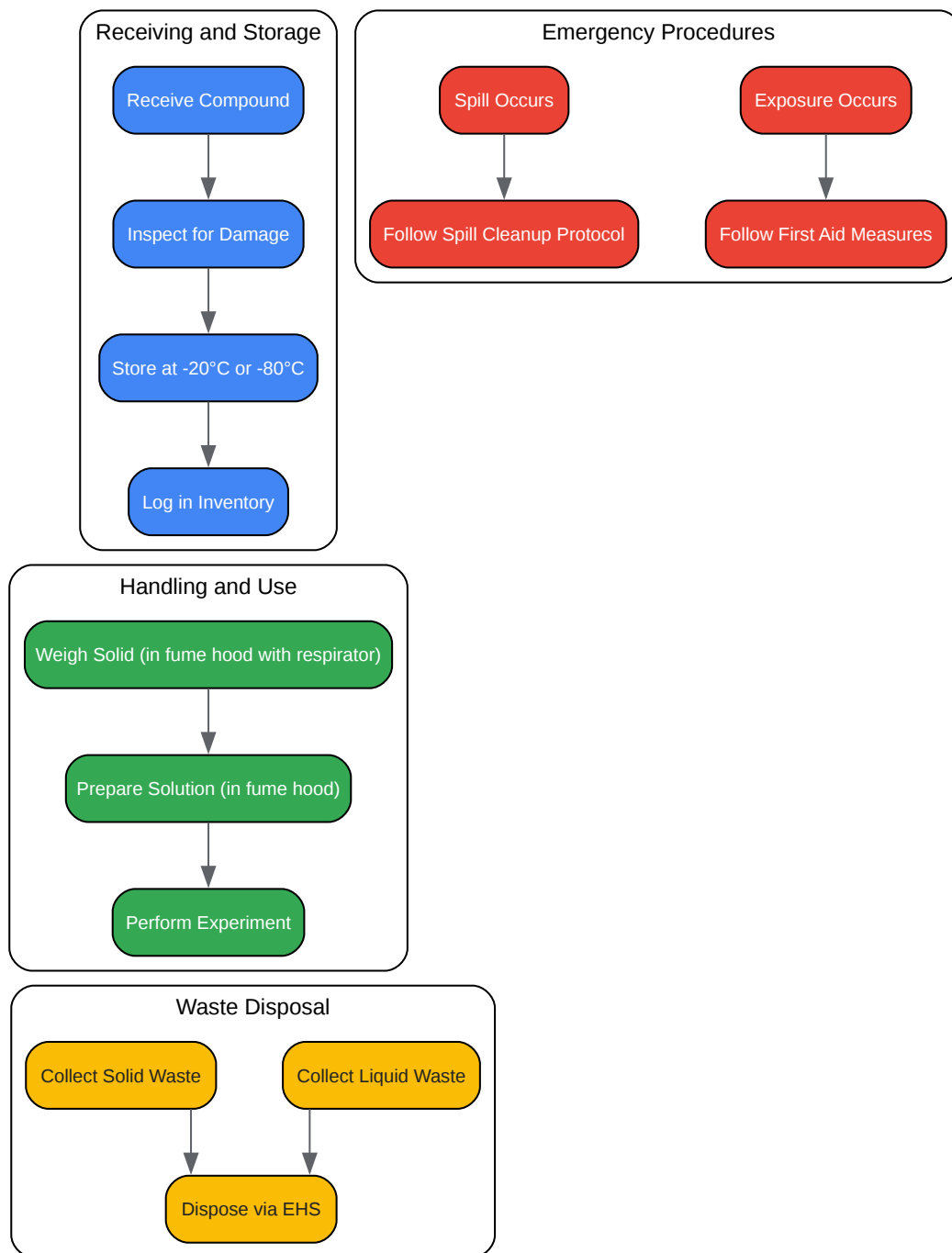
All waste containing **A-1165442** must be treated as hazardous chemical waste.

- Solid Waste: Collect all solid waste (e.g., contaminated gloves, paper towels, pipette tips) in a designated, sealed hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **A-1165442** in a designated, sealed, and properly labeled hazardous waste container. Do not pour down the drain.
- Disposal: All hazardous waste must be disposed of through your institution's EHS department in accordance with local, state, and federal regulations.

Visual Workflow for Handling A-1165442

The following diagram illustrates the logical workflow for the safe handling and disposal of **A-1165442**.

Workflow for Handling A-1165442



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Caption: Workflow for the safe handling and disposal of **A-1165442**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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